

# Phenyl Trifluoromethanesulfonate: A Comprehensive Technical Guide to its Physical Properties and Stability

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## Compound of Interest

Compound Name: *Phenyl trifluoromethanesulfonate*

Cat. No.: *B098758*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties and stability of **phenyl trifluoromethanesulfonate** (phenyl triflate). The information is curated to be a vital resource for researchers, scientists, and professionals in drug development who utilize this versatile reagent in their work.

## Core Physical Properties

**Phenyl trifluoromethanesulfonate** is a colorless to almost colorless clear liquid at room temperature.<sup>[1]</sup> A summary of its key physical properties is presented in the table below, offering a consolidated view of its fundamental characteristics.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>3</sub> O <sub>3</sub> S	[1]
Molecular Weight	226.17 g/mol	[1][2]
Boiling Point	99-100 °C at 60 mmHg	[3][4]
62 °C at 13 mmHg	[1][5]	
Density	1.396 g/mL at 25 °C	[3][4]
1.41 g/mL	[1][5]	
Refractive Index (n <sub>20/D</sub> )	1.435	[3][4]
1.43	[1]	
Flash Point	71 °C (closed cup)	[2][5]
Appearance	Colorless to almost colorless clear liquid	[1]

## Stability and Reactivity Profile

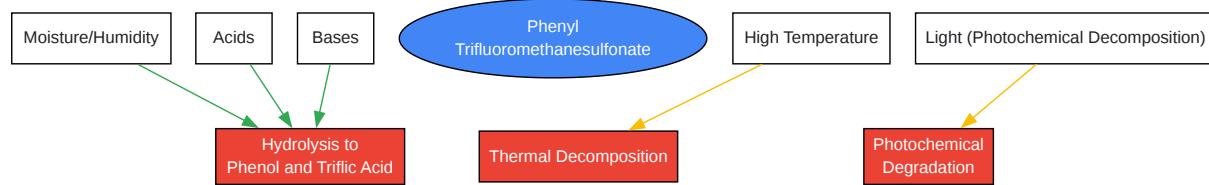
**Phenyl trifluoromethanesulfonate** is a stable compound under standard conditions, though certain factors can influence its integrity. It is known to be sensitive to moisture and should be stored in an inert atmosphere.[6] The triflate group is an excellent leaving group, which contributes to the compound's utility in organic synthesis but also dictates its reactivity and stability considerations.

The compound is generally stable in dry and neutral conditions. However, it can undergo hydrolysis in the presence of moisture, particularly under acidic or basic conditions.[7] Despite this, aryl triflates have demonstrated surprising stability at high temperatures, allowing for their use in microwave-assisted synthesis at temperatures up to 120 °C without significant decomposition.

In terms of reactivity, **phenyl trifluoromethanesulfonate** is widely used as an arylating agent in various transition metal-catalyzed cross-coupling reactions, such as Suzuki and Heck couplings.[8] The triflate group's high reactivity makes it an excellent electrophilic partner in these transformations. Upon intense heating, it can form explosive mixtures with air.[9] Thermal

decomposition can lead to the generation of carbon oxides, hydrogen fluoride, and sulfur oxides.[10]

The stability of **phenyl trifluoromethanesulfonate** is a critical factor in its storage and handling. The following diagram illustrates the key factors that can influence its stability.



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Factors influencing the stability of **phenyl trifluoromethanesulfonate**.

## Experimental Protocols

Detailed experimental procedures for the determination of the physical properties of **phenyl trifluoromethanesulfonate** are provided below. These are generalized protocols based on standard laboratory practices.

### Determination of Boiling Point (Thiele Tube Method)

- Sample Preparation: A small amount of **phenyl trifluoromethanesulfonate** (approximately 0.5 mL) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- Apparatus Setup: The test tube is attached to a thermometer. The assembly is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- Heating: The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will slowly bubble out.

- Observation: The temperature at which a steady stream of bubbles emerges from the capillary tube is noted. The heat is then removed.
- Boiling Point Determination: The liquid will begin to cool, and the bubbling will slow down and eventually stop. The moment the liquid enters the capillary tube, the temperature is recorded. This temperature is the boiling point of the liquid.

The following diagram outlines the general workflow for this experimental procedure.



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Workflow for boiling point determination using the Thiele tube method.

## Determination of Density

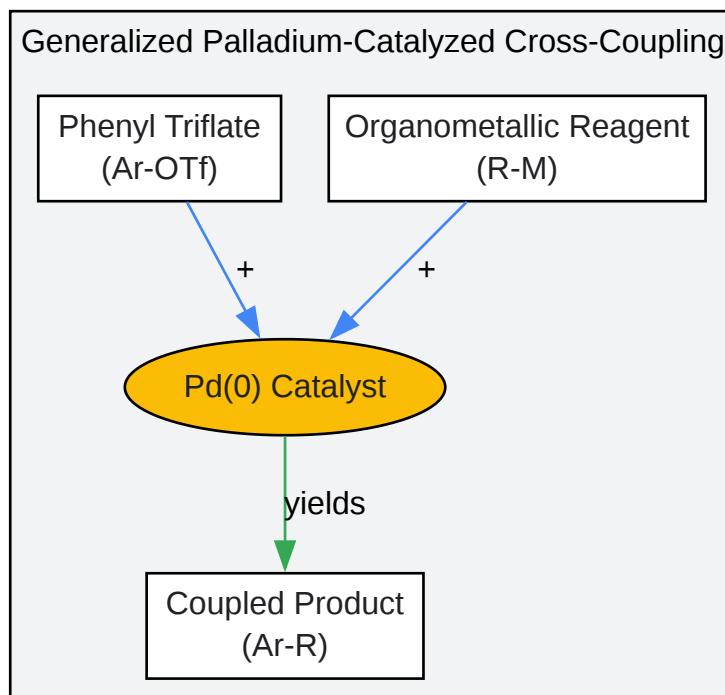
- Mass of Empty Container: The mass of a clean, dry pycnometer (or a graduated cylinder) is accurately measured using an analytical balance.
- Volume of Liquid: A known volume of **phenyl trifluoromethanesulfonate** is carefully transferred into the pycnometer.
- Mass of Container and Liquid: The mass of the pycnometer containing the liquid is measured.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the pycnometer with the liquid. The density is then calculated by dividing the mass of the liquid by its volume.

## Determination of Refractive Index

- Instrument Calibration: An Abbe refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- Sample Application: A few drops of **phenyl trifluoromethanesulfonate** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken should also be recorded.

## Application in Palladium-Catalyzed Cross-Coupling

**Phenyl trifluoromethanesulfonate** is a key substrate in palladium-catalyzed cross-coupling reactions due to the excellent leaving group ability of the triflate group. A generalized reaction scheme is depicted below.



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